

How to dissolve and store ASP5286 for experiments

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Compound of Interest

Compound Name: ASP5286
Cat. No.: B12407982

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Application Notes and Protocols for ASP5286

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **ASP5286**, a non-immunosuppressive cyclophilin inhibitor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental results.

Product Information

| Identifier | Value |
|---------------------|--|
| IUPAC Name | ASP5286 |
| Molecular Formula | C ₆₀ H ₁₀₇ N ₁₁ O ₁₃ |
| Molecular Weight | 1190.56 g/mol [1] |
| Appearance | Lyophilized white powder |
| Mechanism of Action | Inhibitor of cyclophilin's peptidyl-prolyl cis-trans isomerase (PPIase) activity[2][3] |

Solubility Data

While specific quantitative solubility data for **ASP5286** is not publicly available, it has been described as having improved aqueous solubility compared to its parent compounds.[2][3]

Based on its nature as a peptide derivative of the hydrophobic cyclosporin A, the following solvents are recommended for reconstitution.

| Solvent | Concentration | Comments |
|------------------------------------|---------------------------|--|
| Dimethyl Sulfoxide (DMSO) | ≥ 20 mg/mL (estimated) | Recommended as the primary solvent for creating stock solutions. DMSO is a polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds. [4] [5] |
| Aqueous Buffers (e.g., PBS pH 7.4) | Dilutable from DMSO stock | For cell-based assays, the final concentration of DMSO should be kept low (typically <0.5%) to avoid cytotoxicity. [6] |

Experimental Protocols

Reconstitution of Lyophilized ASP5286

This protocol details the steps for reconstituting lyophilized **ASP5286** to create a high-concentration stock solution.

Materials:

- Vial of lyophilized **ASP5286**
- Sterile, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **ASP5286** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the

vial upon opening.

- Centrifugation: Briefly centrifuge the vial at a low speed to ensure all the lyophilized powder is collected at the bottom.
- Solvent Addition: Using a calibrated micropipette, carefully add the desired volume of sterile DMSO to the vial. To prepare a 10 mM stock solution, for example, add 84 μ L of DMSO to 1 mg of **ASP5286**.
- Dissolution: Gently swirl or vortex the vial at a low speed until the powder is completely dissolved. The solution should be clear and free of particulates. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.^[6]
- Aliquoting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.

Preparation of Working Solutions

This protocol describes the dilution of the high-concentration DMSO stock solution for use in experiments.

Materials:

- **ASP5286** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, cell culture medium) appropriate for the experiment

Procedure:

- Thawing: Thaw a single aliquot of the **ASP5286** DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution into the appropriate aqueous buffer to achieve the desired final concentration for your experiment.
- Mixing: Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous shaking.

- Final DMSO Concentration: Ensure the final concentration of DMSO in your experimental setup is below the threshold for cellular toxicity (generally <0.5%).[\[6\]](#)

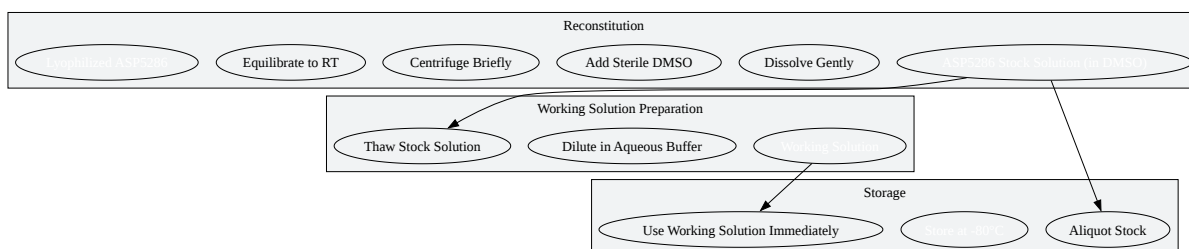
Storage and Stability

Proper storage is critical to maintain the stability and activity of **ASP5286**.

| Form | Storage Temperature | Duration | Notes |
|---------------------------|---------------------|---------------------|---|
| Lyophilized Powder | -20°C or -80°C | ≥ 1 year | Store in a desiccated environment, protected from light. [7] |
| DMSO Stock Solution | -80°C | Up to 6 months | Aliquot to avoid repeated freeze-thaw cycles. [8] Store in tightly sealed vials. |
| Aqueous Working Solutions | 2-8°C | Use on the same day | Long-term storage of peptides in aqueous solutions is not recommended due to the risk of degradation and microbial contamination. |

Visualizations

Experimental Workflow for ASP5286 Preparation



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Caption: Mechanism of action of **ASP5286** as a cyclophilin inhibitor.

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